

Technical Guide: Physicochemical Properties of 2-(Ethylsulfonyl)ethanamine

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Compound of Interest

Compound Name: 2-(Ethylsulfonyl)ethanamine

Cat. No.: B062192

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the core molecular attributes of **2-(Ethylsulfonyl)ethanamine**, an important building block in medicinal chemistry and pharmaceutical research. Its unique sulfonyl group imparts specific properties that are leveraged in the synthesis of novel therapeutic agents.^{[1][2]}

Molecular Identity and Structure

2-(Ethylsulfonyl)ethanamine is a bifunctional organic compound containing both a primary amine (-NH₂) and an ethylsulfonyl (-SO₂CH₂CH₃) group. This structure allows it to participate in a variety of chemical reactions, making it a versatile intermediate.^{[1][2]} The presence of the ethylsulfonyl moiety can enhance the pharmacokinetic properties of molecules into which it is incorporated.^{[1][2]}

The canonical SMILES representation of the molecule is CCS(=O)(=O)CCN.^[3]

Caption: 2D structure of **2-(Ethylsulfonyl)ethanamine**.

Core Physicochemical Data

The fundamental properties of a compound are critical for its application in synthesis and drug design. The molecular formula and weight are primary identifiers for stoichiometric calculations and analytical characterization.

Property	Value	Source
Molecular Formula	C ₄ H ₁₁ NO ₂ S	[1][4]
Molecular Weight	137.2 g/mol	[1][2]
CAS Number	173336-82-8	[1][3]
Appearance	Light pale yellow solid	[1][2]

Applications in Research and Development

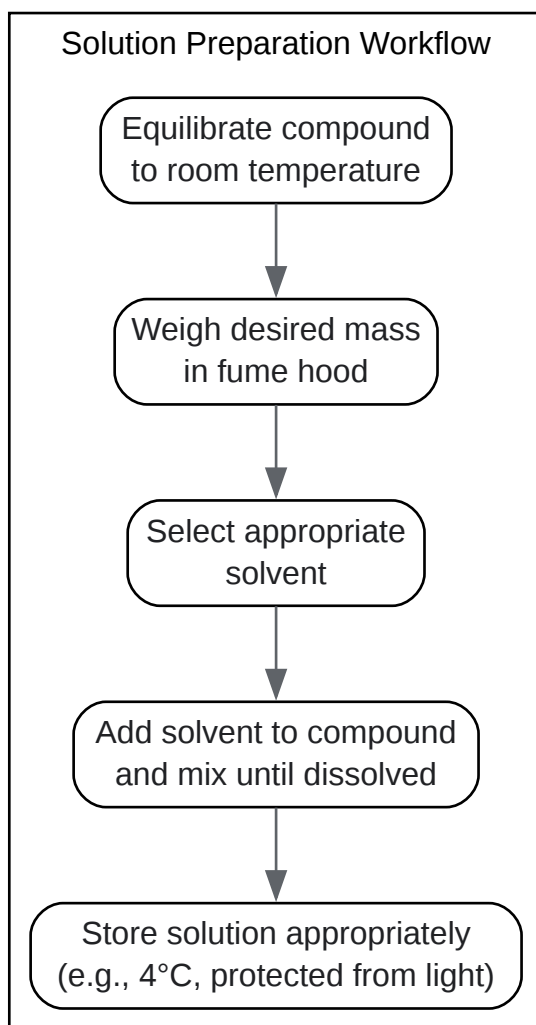
2-(Ethylsulfonyl)ethanamine serves as a valuable intermediate in several areas of chemical and pharmaceutical research:

- **Medicinal Chemistry:** It is a key building block in the synthesis of biologically active molecules and novel therapeutic agents.[1][2] Its ability to undergo nucleophilic substitution reactions is particularly useful.[1][2]
- **Drug Discovery:** The ethylsulfonyl group can improve the pharmacokinetic profile of drug candidates.[1][2]
- **Analytical Chemistry:** The compound can be used as a reagent in various analytical techniques.[1]

Experimental Protocols: Compound Handling

Due to its chemical nature, proper handling and storage are essential to maintain the integrity of **2-(Ethylsulfonyl)ethanamine**.

- **Temperature:** Store the compound at 0-8°C.[1]
- **Atmosphere:** Keep in a tightly sealed container, protected from moisture.
- **Location:** Store in a dry, well-ventilated area away from incompatible substances.



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